

Safe Disposal of Thiazol-4-ylboronic Acid: A Procedural Guide

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Compound of Interest

Compound Name: *Thiazol-4-ylboronic acid*

Cat. No.: *B1451981*

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The proper disposal of **Thiazol-4-ylboronic acid** is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. This guide provides essential, step-by-step instructions for researchers, scientists, and drug development professionals on how to handle and dispose of this compound safely. Adherence to these procedures will help prevent chemical hazards and ensure that waste is managed in a responsible manner.

Chemical and Safety Data Overview

Before handling **Thiazol-4-ylboronic acid**, it is crucial to be familiar with its properties and associated hazards. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
CAS Number	1016642-07-1	[1][2]
Molecular Formula	C ₃ H ₄ BNO ₂ S	[1][2]
Molecular Weight	128.95 g/mol	[1][3]
Appearance	White to yellow solid	[1]
Boiling Point	335.35 °C at 760 mmHg	[4]
Density	1.437 g/cm ³	[4]
Hazard Pictograms	GHS07 (Irritant)	[1]
Signal Word	Warning	[1]
Storage Temperature	0-8 °C	[1]

Disposal Protocol: A Step-by-Step Guide

The following protocol outlines the mandatory steps for the safe disposal of **Thiazol-4-ylboronic acid**. This procedure is designed to minimize risk to personnel and the environment.

Step 1: Personal Protective Equipment (PPE)

Always wear appropriate personal protective equipment before handling **Thiazol-4-ylboronic acid**. This is the first line of defense against chemical exposure.

- Eye Protection: Wear tight-sealing safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Body Protection: Wear a standard laboratory coat.
- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA-approved respirator.[5]

Step 2: Waste Segregation and Collection

Proper segregation is essential to prevent dangerous chemical reactions.

- Designate as Hazardous Waste: **Thiazol-4-ylboronic acid** waste must be treated as hazardous chemical waste. Do not dispose of it in regular trash or down the drain.[6]
- Use a Compatible Container: Collect the waste in a clearly labeled, leak-proof container made of a compatible material. The original product container can be reused for this purpose.[7] The container must have a tightly fitting cap and be kept closed except when adding waste.[7][8]
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**Thiazol-4-ylboronic acid**".

Step 3: Storage of Chemical Waste

Store the container in a designated, secure area until it is ready for pickup.

- Location: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.[5]
- Secondary Containment: It is best practice to place the waste container in a secondary containment bin to prevent spills.

Step 4: Arranging for Final Disposal

The final disposal must be handled by qualified personnel.

- Contact Environmental Health & Safety (EHS): Contact your institution's EHS office or equivalent department to schedule a pickup for the hazardous waste.
- Follow Institutional and Local Regulations: Adhere to all local, regional, and national regulations for hazardous waste disposal to ensure complete and accurate classification and disposal.[5] Chemical waste generators are responsible for ensuring compliance.[5]

Disposal Workflow Visualization

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Thiazol-4-ylboronic acid**.

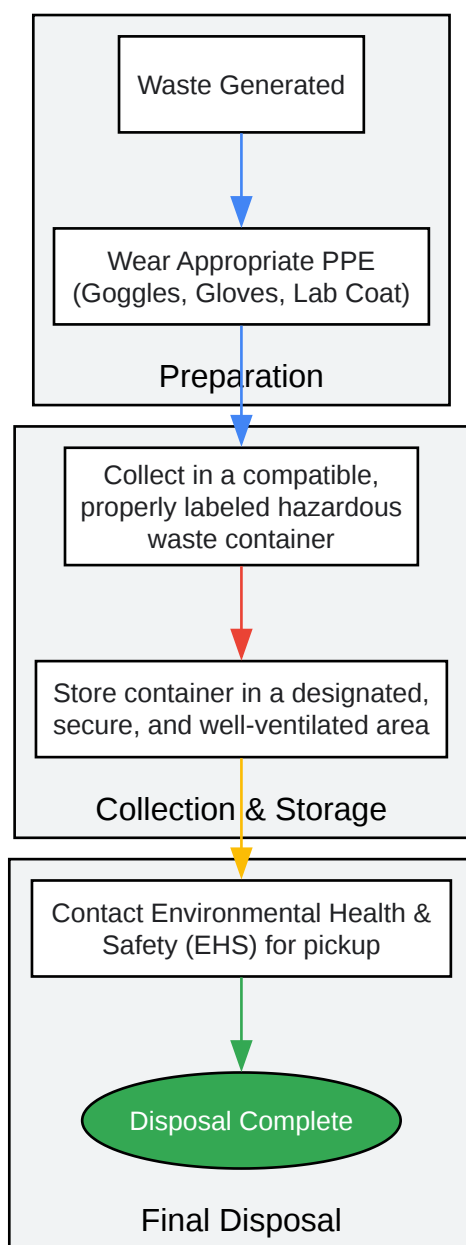


Figure 1. Disposal Workflow for Thiazol-4-ylboronic Acid

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Caption: Disposal Workflow for **Thiazol-4-ylboronic Acid**

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References

- 1. Thiazol-4-ylboronic acid 95% | CAS: 1016642-07-1 | AChemBlock [achemblock.com]
- 2. thiazol-4-ylboronic acid | CAS:1016642-07-1 | Ark Pharma Scientific Limited [arkpharmtech.com]
- 3. Thiazol-2-ylboronic acid | C₃H₄BNO₂S | CID 21981052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Thiazol-4-ylboronic acid, CAS No. 1016642-07-1 - iChemical [ichemical.com]
- 5. fishersci.com [fishersci.com]
- 6. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
- 7. rtong.people.ust.hk [rtong.people.ust.hk]
- 8. ethz.ch [ethz.ch]
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